

# Personal protective equipment for handling 4-Butoxybenzoic acid

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## Compound of Interest

Compound Name: 4-Butoxybenzoic acid

Cat. No.: B073603

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## Essential Safety and Handling Guide for 4-Butoxybenzoic Acid

This guide provides immediate, essential safety and logistical information for the handling of **4-Butoxybenzoic acid**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring personal safety and proper disposal in a laboratory setting.

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Butoxybenzoic acid** is a solid that can cause skin and serious eye irritation.<sup>[1][2]</sup> It may also cause respiratory irritation.<sup>[1]</sup> It is crucial to use appropriate personal protective equipment (PPE) to mitigate these hazards.

Recommended Personal Protective Equipment (PPE):

PPE Category	Recommended Equipment	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable. Inspect for integrity before each use.[3][4]
Eye Protection	Safety glasses with side shields or goggles	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[5]
Body Protection	Laboratory coat	Standard cotton or flame-retardant material should be worn.[3][5]
Respiratory Protection	Dust mask or respirator	A NIOSH-approved respirator (e.g., N95) should be used when handling the powder, especially if there is a risk of generating dust or if ventilation is inadequate.[3][4]

## Quantitative Data for 4-Butoxybenzoic Acid

The following table summarizes key quantitative data for **4-Butoxybenzoic acid**:

Property	Value
Physical State	Powder Solid[5]
Appearance	Beige[5]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub> [5]
Molecular Weight	194.23 g/mol [5]
Melting Point	145 - 150 °C (293 - 302 °F)[5]

## Safe Handling and Operational Plan

Engineering Controls:

- Work in a well-ventilated area. For procedures that may generate dust, it is highly recommended to use a chemical fume hood.[2][6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

#### Procedural Steps for Handling:

- Preparation: Before beginning work, ensure all necessary PPE is donned correctly. Prepare all required equipment and reagents to minimize movement and the potential for spills.[4]
- Handling: Avoid contact with skin, eyes, and clothing.[2][3] Prevent the formation of dust and aerosols.[2][6] Use non-sparking tools.[2]
- Heating: If heating is required, use a controlled heating source such as a heating mantle or a water bath.
- Post-Handling: After handling, wash hands thoroughly with soap and water.[2][6] Clean the work area and decontaminate any equipment used.

#### Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[3][5]
- Keep containers tightly closed when not in use.[3][5]

## Emergency and Disposal Procedures

#### First-Aid Measures:

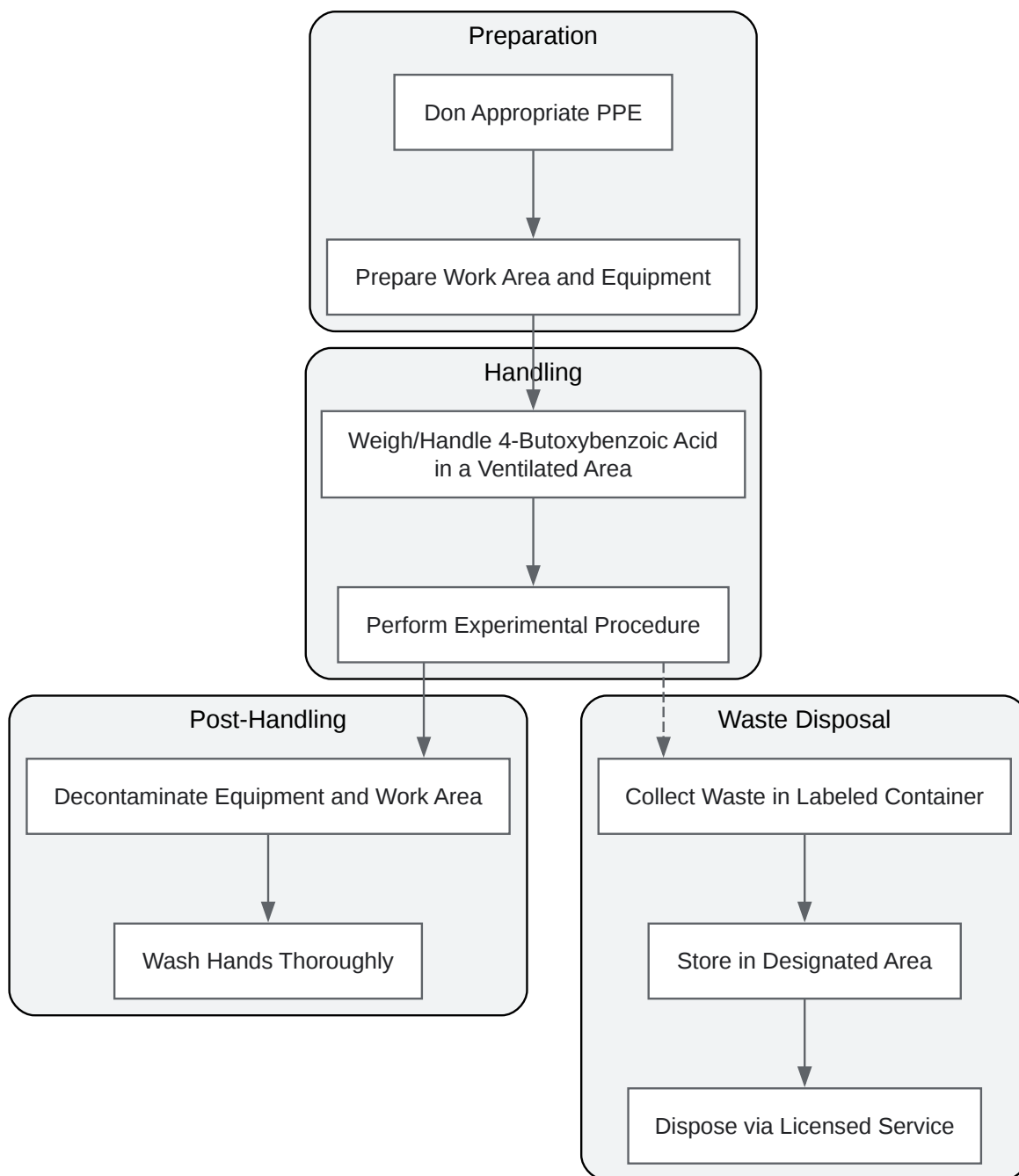
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[2][7]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[2][7]

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[7][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2][8]

#### Spill and Disposal Plan:

- Minor Spill (Solid):
  - Alert personnel in the immediate area.
  - Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[2]
  - Gently sweep or shovel the spilled solid material into a suitable, labeled container for disposal. Avoid generating dust.[3][5]
  - Clean the spill area with a damp cloth or paper towel.
  - Place all cleanup materials into a sealed, labeled container for proper disposal.
- Waste Disposal: Dispose of **4-Butoxybenzoic acid** and any contaminated materials in accordance with local, regional, and national regulations. It is recommended to use a licensed professional waste disposal service.[9] Do not dispose of down the drain or in regular solid waste.[9]
- Container Disposal: Do not reuse empty containers. Dispose of them as unused product in accordance with official regulations.[9][10]

## Experimental Workflow



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Caption: Workflow for Safely Handling and Disposing of **4-Butoxybenzoic Acid**.

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